

Technical Guide: Predictive ADME Profiling of 4-Propylisoxazol-3-amine

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Compound of Interest

Compound Name: 4-Propylisoxazol-3-amine

CAS No.: 1514704-69-8

Cat. No.: B2800343

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Abstract

The journey of a novel chemical entity from discovery to a viable drug candidate is fraught with challenges, with a significant portion of failures attributed to suboptimal pharmacokinetic properties.^[1] Early and accurate prediction of Absorption, Distribution, Metabolism, and Excretion (ADME) characteristics is therefore not just beneficial but essential for mitigating risk and streamlining development.^{[2][3][4]} This guide provides a comprehensive framework for the predictive ADME assessment of **4-Propylisoxazol-3-amine**, a novel small molecule. Lacking pre-existing experimental data, this document outlines a logical, multi-tiered strategy combining in silico modeling with foundational in vitro assays. It is designed for drug discovery scientists to establish a robust, self-validating workflow, ensuring that decisions are based on integrated, high-quality data. We will explore the causality behind methodological choices, from initial physicochemical characterization to detailed protocols for assessing permeability, metabolic stability, and protein binding, thereby building a foundational ADME profile necessary for advancing a candidate toward Investigational New Drug (IND)-enabling studies.^{[5][6]}

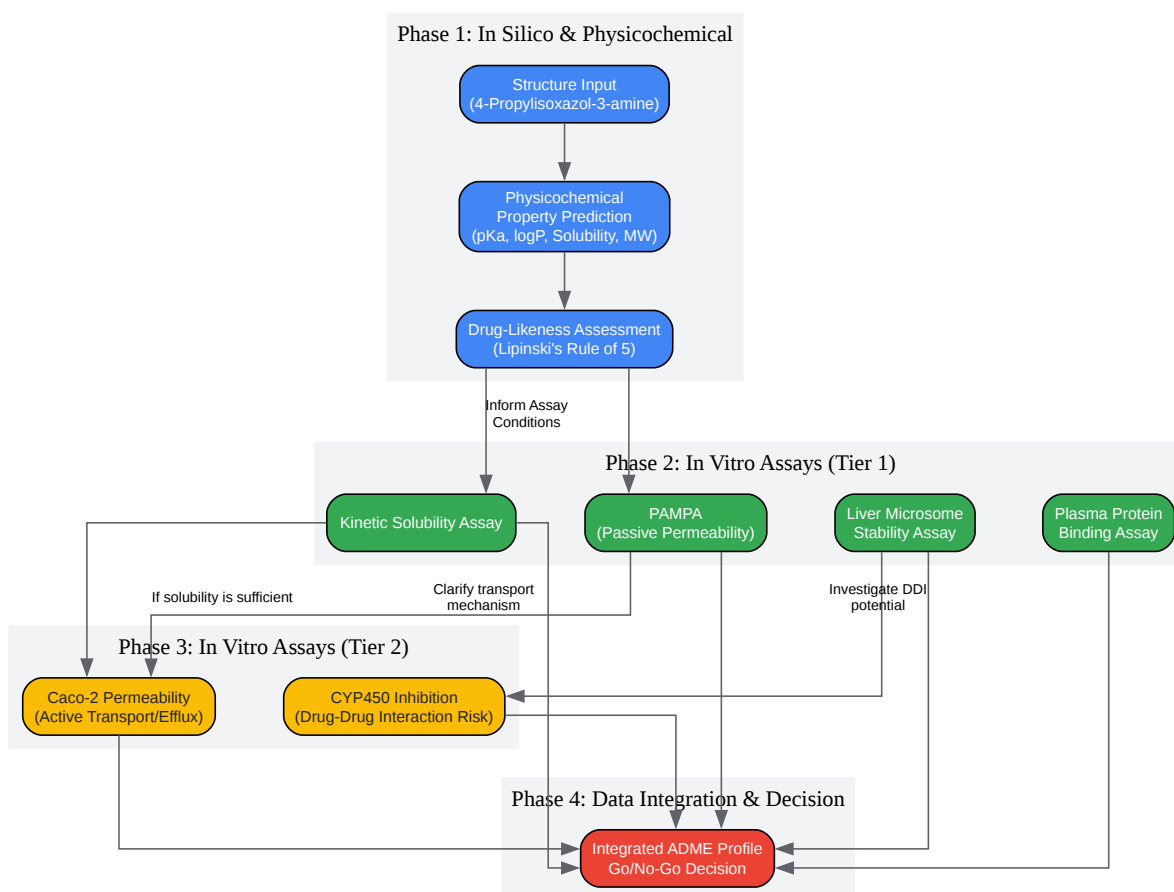
Introduction: The Imperative of Early ADME Assessment

In modern drug discovery, the "fail fast, fail cheap" paradigm underscores the critical need to identify compounds with poor ADME profiles at the earliest possible stage. Historically, up to 40% of drug candidates failed in clinical trials due to poor pharmacokinetics.^[1] While this figure has improved, ADME-related issues remain a primary cause of attrition. The focus of this guide, **4-Propylisoxazol-3-amine**, represents a typical starting point in a discovery program: a promising structure with unknown pharmacokinetic behavior.

Our objective is to construct a predictive ADME profile by systematically evaluating its physicochemical properties and then using this information to guide a tiered sequence of in vitro experiments. This integrated approach, blending computational prediction with empirical validation, provides a reliable forecast of in vivo behavior and is a prerequisite for any IND application.^{[7][8]}

The Integrated ADME Prediction Workflow

The strategy is built on a logical progression from computational predictions to laboratory validation. This workflow ensures that resource-intensive experimental work is justified by initial computational flags and physicochemical data.



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Caption: Integrated workflow for predictive ADME profiling.

Physicochemical Characterization: The Foundation of ADME

A molecule's fundamental physicochemical properties—solubility, lipophilicity, and ionization state (pKa)—are the primary determinants of its pharmacokinetic behavior.^{[9][10]} Predicting these values computationally is the logical first step, providing critical context for experimental design.^{[11][12]}

In Silico Prediction of Core Properties

Numerous open-access and commercial software tools can provide rapid property estimations.^{[13][14][15]} For **4-Propylisoxazol-3-amine**, we will use a tool like SwissADME to generate initial predictions.^[16]

Table 1: Predicted Physicochemical Properties for **4-Propylisoxazol-3-amine**

Property	Predicted Value	Implication for ADME
Molecular Weight (MW)	~126.16 g/mol	Well within the <500 Dalton guideline, favoring good absorption and distribution. [17]
cLogP (Lipophilicity)	~1.5 - 2.0	Optimal range. Not excessively lipophilic (risk of poor solubility, high metabolic clearance) or too polar (risk of poor permeability). [10] [18]
pKa (amine)	~4.5 - 5.5	The primary amine is predicted to be a weak base. At physiological pH 7.4, a significant fraction will be neutral, which is favorable for membrane permeation.
H-Bond Donors	1 (from -NH2)	Complies with Lipinski's rule (<5), suggesting good permeability. [17] [19]
H-Bond Acceptors	2 (N and O in the ring)	Complies with Lipinski's rule (<10), suggesting good permeability. [17] [19]
Aqueous Solubility	Moderately Soluble	Predicted to be sufficient for oral absorption, but requires experimental verification.

Drug-Likeness Evaluation: Lipinski's Rule of Five

Lipinski's Rule of Five is a widely used heuristic to assess the "drug-likeness" of a compound for oral administration.[\[20\]](#) A compound is more likely to be orally bioavailable if it violates no more than one of the following criteria:

- No more than 5 hydrogen bond donors.[\[17\]](#)[\[21\]](#)
- No more than 10 hydrogen bond acceptors.[\[17\]](#)[\[21\]](#)

- Molecular weight under 500 Daltons.[17][21]
- Calculated LogP (cLogP) not greater than 5.[17][21]

Conclusion for **4-Propylisoxazol-3-amine**: Based on the in silico predictions, the molecule comfortably adheres to all criteria of Lipinski's Rule of Five, indicating a high probability of possessing favorable physicochemical properties for oral absorption.[22]

Absorption: Will the Compound Enter the Bloodstream?

Absorption is the process by which a drug enters systemic circulation. For orally administered drugs, this primarily involves crossing the intestinal epithelium. Key factors are solubility (the drug must be dissolved to be absorbed) and permeability (the drug must cross the gut wall).

Experimental Solubility: Kinetic Solubility Assay

Causality: While computational models provide an estimate, experimental validation is crucial as factors like crystal lattice energy can cause significant deviations. A kinetic solubility assay is a high-throughput method that measures the solubility of a compound from a DMSO stock solution into an aqueous buffer, mimicking the conditions of many in vitro assays.

Protocol: Kinetic Solubility Measurement

- Stock Solution: Prepare a 10 mM stock solution of **4-Propylisoxazol-3-amine** in 100% DMSO.
- Dilution: Add 2 μ L of the stock solution to 198 μ L of phosphate-buffered saline (PBS) at pH 7.4 in a 96-well plate. This creates a nominal concentration of 100 μ M.
- Equilibration: Shake the plate at room temperature for 2 hours to allow for precipitation of the compound if it is insoluble.
- Filtration: Filter the samples through a 96-well filter plate to remove any precipitated compound.

- Quantification: Analyze the filtrate by LC-MS/MS or UV-Vis spectroscopy against a standard curve prepared in a DMSO/PBS mixture to determine the concentration of the dissolved compound.
- Interpretation:
 - High Solubility: > 100 μM
 - Moderate Solubility: 20 - 100 μM
 - Low Solubility: < 20 μM

Experimental Permeability: Assessing Membrane Transit

Permeability is assessed using a tiered approach. We start with a simple, high-throughput assay for passive diffusion and, if necessary, move to a more complex cell-based assay that also accounts for active transport.

Causality: The PAMPA is a cost-effective, non-cell-based assay that models passive transcellular permeability.^[23] It measures a compound's ability to diffuse from a donor compartment through an artificial lipid membrane into an acceptor compartment.^[24] This isolates passive diffusion, which is the primary absorption mechanism for many drugs and is strongly influenced by lipophilicity.

Protocol: PAMPA

- Membrane Coating: Coat the filter of a 96-well donor plate with 5 μL of a 1% lecithin in dodecane solution.^[25]
- Buffer Preparation: Prepare the acceptor wells by adding 300 μL of PBS (pH 7.4).
- Dosing Solution: Prepare a 10 μM dosing solution of **4-Propylisoxazol-3-amine** in PBS (pH 7.4) with a low percentage of DMSO (<1%).
- Assay Start: Add 150-200 μL of the dosing solution to the donor wells and carefully place the donor plate onto the acceptor plate.^{[24][25]}
- Incubation: Incubate the plate assembly for 5 to 18 hours at room temperature.^{[23][26]}

- Quantification: After incubation, determine the concentration of the compound in both the donor and acceptor wells using LC-MS/MS.[\[23\]](#)
- Calculation: The apparent permeability coefficient (Papp) is calculated.

Table 2: Interpretation of PAMPA Permeability Results

Papp (10 ⁻⁶ cm/s)	Permeability Class	Predicted In Vivo Absorption
> 10	High	> 90%
1 - 10	Medium	20% - 90%
< 1	Low	< 20%

Causality: If PAMPA results are low or ambiguous, or if active transport is suspected (based on chemical structure), the Caco-2 assay is the next logical step. Caco-2 cells are a human colon adenocarcinoma cell line that, when cultured on a semi-permeable membrane, differentiate into a monolayer of polarized epithelial cells that mimic the intestinal barrier, complete with tight junctions and active transporters.[\[27\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#) This assay can measure both passive diffusion and active transport/efflux.[\[31\]](#)

Protocol: Bidirectional Caco-2 Permeability Assay

- Cell Culture: Seed Caco-2 cells on 24-well Transwell inserts and culture for ~21 days to allow for monolayer differentiation.[\[30\]](#)
- Monolayer Integrity Check: Before the experiment, measure the Transepithelial Electrical Resistance (TEER) to ensure the integrity of the cell monolayer.[\[30\]](#)[\[32\]](#)
- Transport Buffer: Equilibrate monolayers with a pre-warmed transport buffer (e.g., Hank's Balanced Salt Solution) at pH 7.4.[\[32\]](#)
- Directional Transport:
 - Apical to Basolateral (A → B): Add the test compound (typically 10 µM) to the apical (donor) side and measure its appearance on the basolateral (receiver) side over 2 hours.[\[31\]](#) This

models absorption into the blood.

- Basolateral to Apical ($B \rightarrow A$): Add the test compound to the basolateral (donor) side and measure its appearance on the apical (receiver) side.[\[28\]](#) This measures efflux back into the intestine.
- Quantification: Analyze samples from both compartments via LC-MS/MS.
- Efflux Ratio (ER): Calculate the ratio of $P_{app}(B \rightarrow A) / P_{app}(A \rightarrow B)$. An $ER > 2$ is a strong indicator that the compound is a substrate for an efflux transporter like P-glycoprotein (P-gp).[\[28\]](#)

Distribution: Where Does the Compound Go?

Distribution describes how a drug reversibly leaves the bloodstream and enters tissues. A key parameter governing this process is Plasma Protein Binding (PPB).

Experimental Plasma Protein Binding (PPB)

Causality: Only the unbound (free) fraction of a drug in plasma is able to cross membranes and interact with its therapeutic target.[\[33\]](#) High PPB can limit efficacy and complicate dosing.

Equilibrium dialysis is considered the gold standard method for measuring PPB.[\[34\]](#)

Protocol: Rapid Equilibrium Dialysis (RED) for PPB

- Device Setup: Use a Rapid Equilibrium Dialysis (RED) device, which consists of two chambers separated by a semi-permeable membrane with an 8 kDa molecular weight cutoff.
- Sample Preparation: Add plasma (human, rat, etc.) spiked with **4-Propylisoxazol-3-amine** (e.g., 1-5 μM) to one chamber.[\[35\]](#) Add PBS to the other chamber.
- Equilibration: Seal the unit and incubate at 37°C with shaking for 4-6 hours to allow the free compound to equilibrate across the membrane.[\[33\]](#)[\[35\]](#)
- Sampling & Analysis: After incubation, take equal volume samples from both the plasma and buffer chambers.[\[35\]](#) The samples are matrix-matched, and the compound is extracted and quantified by LC-MS/MS.[\[33\]](#)

- Calculation: The fraction unbound (fu) is calculated as the ratio of the concentration in the buffer chamber to the concentration in the plasma chamber.

Table 3: Interpretation of Plasma Protein Binding Data

Fraction Unbound (fu)	% Bound	Interpretation
> 0.1	< 90%	Low Binding: Unlikely to be a significant issue.
0.01 - 0.1	90% - 99%	Moderate Binding: Common for many drugs.
< 0.01	> 99%	High Binding: May limit distribution and require higher doses. Potential for drug-drug interactions.

Metabolism: How is the Compound Modified?

Metabolism is the body's process of chemically modifying xenobiotics, primarily in the liver, to facilitate their excretion. This is a critical determinant of a drug's half-life and can be a source of drug-drug interactions (DDIs).

Metabolic Stability: Human Liver Microsome (HLM) Assay

Causality: Human liver microsomes are vesicles of the endoplasmic reticulum from hepatocytes that contain a high concentration of Phase I drug-metabolizing enzymes, particularly the Cytochrome P450 (CYP) superfamily.[\[27\]](#) An HLM assay provides a robust measure of a compound's intrinsic clearance (Cl_{int}) by these key enzymes.

Protocol: HLM Stability Assay

- Reaction Mixture: Prepare a reaction mixture containing human liver microsomes (e.g., 0.5 mg/mL) in a phosphate buffer (pH 7.4).[\[36\]](#)

- **Compound Addition:** Add **4-Propylisoxazol-3-amine** (typically at 1 μ M) to the mixture and pre-incubate at 37°C.
- **Initiation:** Start the reaction by adding the cofactor NADPH.
- **Time Points:** Aliquots are taken at several time points (e.g., 0, 5, 15, 30, 60 minutes). The reaction in each aliquot is immediately stopped by adding a cold organic solvent (e.g., acetonitrile) containing an internal standard.
- **Analysis:** Samples are centrifuged, and the supernatant is analyzed by LC-MS/MS to measure the disappearance of the parent compound over time.
- **Data Analysis:** The half-life ($t_{1/2}$) and intrinsic clearance (Cl_{int}) are calculated from the slope of the natural log of the remaining parent compound versus time.

Table 4: Interpretation of HLM Stability Data

Intrinsic Clearance (Cl_{int}) (μ L/min/mg protein)	Stability Class	Predicted In Vivo Hepatic Clearance
< 12	Low	Low
12 - 57	Medium	Intermediate
> 57	High	High

CYP Inhibition: Assessing DDI Potential

Causality: If a new drug inhibits a major CYP enzyme, it can slow the metabolism of co-administered drugs that are substrates for that enzyme, leading to potentially toxic plasma concentrations.^{[37][38]} It is a regulatory requirement to assess the inhibitory potential against major CYP isoforms (e.g., 1A2, 2C9, 2C19, 2D6, and 3A4).^{[39][40][41]}

Protocol: CYP Inhibition (IC50) Assay

- **Incubation:** Incubate human liver microsomes with a specific probe substrate for each CYP isoform (e.g., phenacetin for CYP1A2) in the presence of varying concentrations of **4-Propylisoxazol-3-amine**.

- Reaction: Initiate the reaction with NADPH and incubate for a short period (e.g., 10-15 minutes).
- Analysis: Stop the reaction and measure the formation of the specific metabolite of the probe substrate via LC-MS/MS.
- IC50 Calculation: The concentration of **4-Propylisoxazol-3-amine** that causes 50% inhibition of metabolite formation (the IC50 value) is determined.[\[37\]](#)

Table 5: Risk Assessment for CYP Inhibition

IC50 Value	DDI Risk
> 10 µM	Low
1 - 10 µM	Medium (Further investigation may be needed)
< 1 µM	High (Significant potential for clinical DDIs)

Integrated Analysis and Path Forward

The culmination of this predictive workflow is an integrated ADME profile that provides a holistic view of the potential of **4-Propylisoxazol-3-amine**.

Profile

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Caption: Example of an integrated ADME summary profile.

Based on this comprehensive in silico and in vitro characterization, a "Go/No-Go" decision can be made with confidence. A profile similar to the example above would strongly support the progression of **4-Propylisoxazol-3-amine** into further preclinical development, including in vivo pharmacokinetic studies in animal models, which is the ultimate validation of this predictive workflow.

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